

# Hydroxy-PEG3-Ms material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: Hydroxy-PEG3-Ms

Cat. No.: B3180252

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## Hydroxy-PEG3-Ms: A Technical Guide to Material Safety

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **Hydroxy-PEG3-Ms** (CAS No. 139115-89-2), a bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and proteomics. Given the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this document compiles and extrapolates information from closely related PEG-mesylate analogs and general principles of handling reactive polyethylene glycol (PEG) derivatives. All data derived from analogous compounds are clearly indicated.

## Chemical and Physical Properties

**Hydroxy-PEG3-Ms**, chemically known as 2-(2-(2-hydroxyethoxy)ethoxy)ethyl methanesulfonate, possesses a terminal hydroxyl group for further functionalization and a reactive mesylate group. The polyethylene glycol (PEG) linker enhances its hydrophilicity.

| Property                 | Value   | Source      |
|--------------------------|---|-------------|
| Chemical Name            | 2-(2-(2-hydroxyethoxy)ethoxy)ethyl methanesulfonate | LookChem[1] |
| CAS Number               | 139115-89-2   | LookChem[1] |
| Molecular Formula        | C7H16O6S  | LookChem[1] |
| Molecular Weight         | 228.27 g/mol  | LookChem[1] |
| Polar Surface Area (PSA) | 90.44 Å <sup>2</sup>                                | LookChem[1] |
| LogP                     | 0.0689  | LookChem    |

## Hazard Identification and Safety Precautions

While a specific hazard classification for **Hydroxy-PEG3-Ms** is not readily available, data from analogous compounds, such as 2-(2-(2-methoxyethoxy)ethoxy)ethyl methanesulfonate, suggest potential hazards.

### GHS Hazard Classification (extrapolated)

| Hazard Class  | Category | Hazard Statement                       |
|---|----------|--|
| Skin Irritation   | 2        | H315: Causes skin irritation           |
| Eye Irritation  | 2A       | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | 3        | H335: May cause respiratory irritation |

### Precautionary Statements (extrapolated)

| Type               | Code   | Statement   |
|--------------------|--|---|
| Prevention         | P261   | Avoid breathing dust/fume/gas/mist/vapors/spray.  |
| P264               | Wash hands thoroughly after handling.  |   |
| P271               | Use only outdoors or in a well-ventilated area.  |   |
| P280               | Wear protective gloves/protective clothing/eye protection/face protection.   |   |
| Response           | P302 + P352  | IF ON SKIN: Wash with plenty of water.  |
| P304 + P340        | IF INHALED: Remove person to fresh air and keep comfortable for breathing.   |   |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |   |
| P312               | Call a POISON CENTER or doctor if you feel unwell.   |   |
| Storage            | P403 + P233  | Store in a well-ventilated place. Keep container tightly closed.                                    |
| P405               | Store locked up.   |   |
| Disposal           | P501   | Dispose of contents/container in accordance with local/regional/national/international regulations. |

## Toxicological Information

Specific quantitative toxicological data, such as LD50 values for **Hydroxy-PEG3-Ms**, are not currently available in the public domain. Polyethylene glycols, in general, are known for their low toxicity, with toxicity decreasing as the molecular weight increases. However, the presence of the reactive mesylate group may alter the toxicological profile. Mesylates are alkylating agents and can be mutagenic.

| Endpoint                          | Result                     | Species                                     | Notes |
|-----------------------------------|----------------------------|---|-------|
| Acute Oral Toxicity               | No data available          |   |       |
| Acute Dermal Toxicity             | No data available          |   |       |
| Acute Inhalation Toxicity         | No data available          |   |       |
| Skin Corrosion/Irritation         | Expected to be irritating  | Based on data from analogous compounds.     |       |
| Serious Eye Damage/Irritation     | Expected to be irritating  | Based on data from analogous compounds.     |       |
| Respiratory or Skin Sensitization | No data available          |   |       |
| Germ Cell Mutagenicity            | Potential for mutagenicity | Mesylate group is a known alkylating agent. |       |
| Carcinogenicity                   | No data available          |   |       |
| Reproductive Toxicity             | No data available          |   |       |

## Experimental Protocols: Safe Handling and Storage

Given the reactive nature of **Hydroxy-PEG3-Ms**, adherence to strict laboratory protocols is essential to ensure personnel safety and maintain the integrity of the compound.

**General Handling Protocol:**

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety glasses with side shields.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Take measures to prevent direct contact with skin, eyes, and clothing.
- **Hygienic Practices:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

**Storage Protocol:**

- **Temperature:** Store in a cool, dry place. For long-term storage, a temperature of  $-20^{\circ}\text{C}$  is recommended.
- **Inert Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and oxidation.
- **Light Protection:** Protect from light.
- **Container:** Keep the container tightly sealed.

## First-Aid Measures

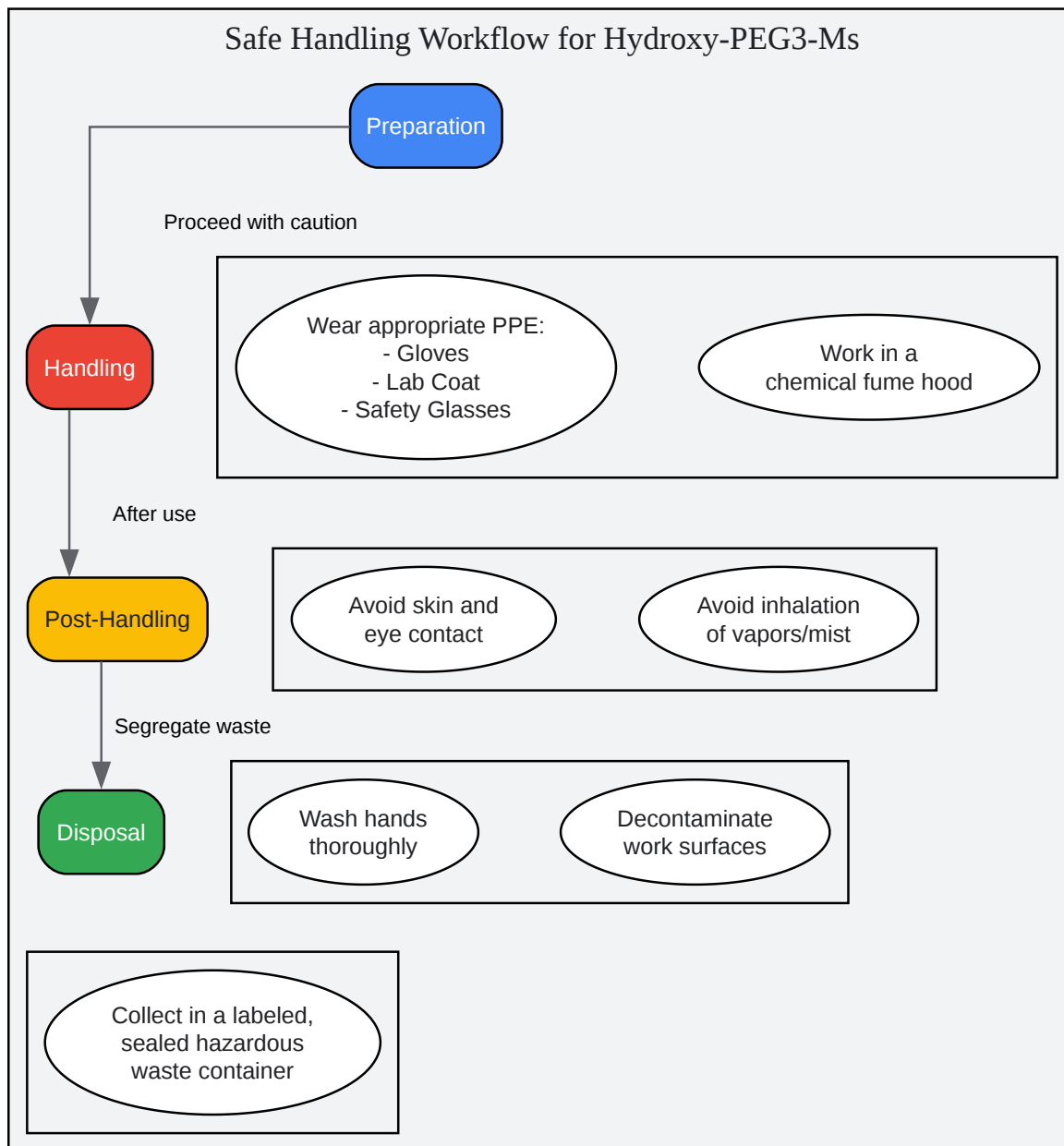
In the event of exposure, follow these first-aid measures and seek medical attention.

| Exposure Route | First-Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.    |
| Skin Contact   | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.  |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.                  |

## Disposal Considerations

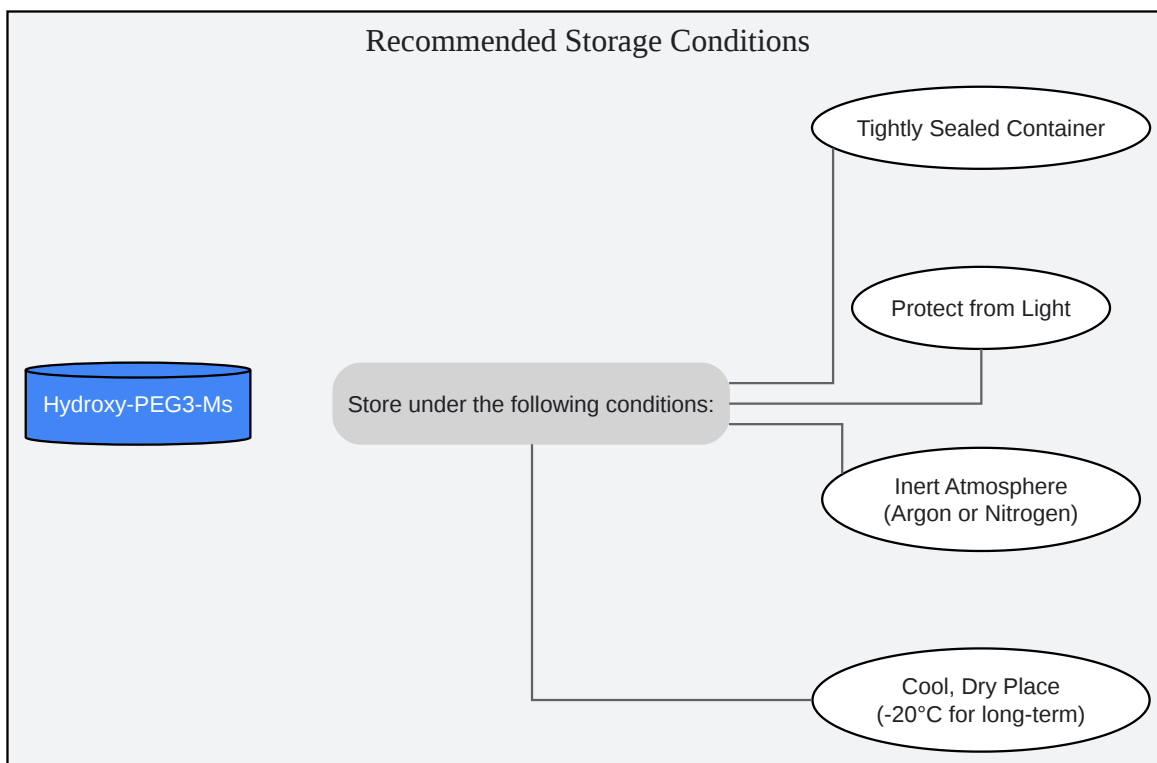
Dispose of **Hydroxy-PEG3-Ms** and its containers in accordance with all applicable local, state, and federal regulations. As a sulfonate ester, it should be treated as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.

## Visualizations



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Caption: Workflow for the safe handling of **Hydroxy-PEG3-Ms** in a laboratory setting.



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Caption: Key storage requirements for maintaining the stability of **Hydroxy-PEG3-Ms**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is crucial to consult the SDS provided by the supplier and to conduct a thorough risk assessment before handling this chemical. The information provided for analogous compounds should be used as a guideline and may not fully represent the hazards of **Hydroxy-PEG3-Ms**.

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## References

- [1. Hydroxy-PEG3-Mes | lookchem \[lookchem.com\]](#)
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